

2-Chloro-5-ethynylpyrimidine molecular weight

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Compound of Interest

Compound Name: 2-Chloro-5-ethynylpyrimidine

CAS No.: 1196156-89-4

Cat. No.: B566247

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An In-Depth Technical Guide to **2-Chloro-5-ethynylpyrimidine**: Properties, Synthesis, and Applications in Drug Discovery

Abstract

2-Chloro-5-ethynylpyrimidine is a pivotal heterocyclic building block in modern medicinal chemistry. Its unique bifunctional architecture, featuring a reactive chlorine atom and a versatile ethynyl group on a biologically relevant pyrimidine core, offers synthetic chemists a powerful scaffold for constructing diverse molecular libraries. This guide provides a comprehensive technical overview of its physicochemical properties, outlines a robust synthetic protocol based on established organometallic chemistry, and explores its applications in the strategic design of targeted therapeutics. We delve into the causality behind experimental choices, provide detailed, actionable protocols, and contextualize the compound's utility for researchers, scientists, and drug development professionals.

The Strategic Value of Pyrimidine Scaffolds in Medicinal Chemistry

The pyrimidine ring is a cornerstone of life, forming the structural basis for nucleobases in DNA and RNA.^[1] This inherent biological relevance makes the pyrimidine scaffold a "privileged

structure" in drug design, as its derivatives can readily interact with a wide array of biological targets such as enzymes and receptors.[2] The incorporation of a chlorine atom further enhances its utility, as halogenation is a well-established strategy for modulating a molecule's pharmacokinetic and pharmacodynamic properties, including metabolic stability and binding affinity.[3][4] The ethynyl group, a small, rigid, and highly versatile functional handle, opens avenues for a multitude of subsequent chemical transformations, making **2-Chloro-5-ethynylpyrimidine** an ideal starting point for combinatorial chemistry and lead optimization campaigns.

Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is critical for its effective use in synthesis and screening.

Molecular Structure

Caption: Chemical structure of **2-Chloro-5-ethynylpyrimidine**.

Core Data Summary

All quantitative data for **2-Chloro-5-ethynylpyrimidine** is summarized in the table below for ease of reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₃ ClN ₂	[5][6]
Molecular Weight	138.55 g/mol	[5][6]
CAS Number	1196156-89-4	[5][6]
Appearance	Typically an off-white to yellow solid	
Solubility	Soluble in DCM, EtOAc, DMSO, DMF	

Synthesis and Purification Protocol

The synthesis of **2-Chloro-5-ethynylpyrimidine** is most effectively achieved via a Sonogashira coupling reaction, a robust and widely adopted method for forming carbon-carbon bonds between a vinyl or aryl halide and a terminal alkyne. This choice is predicated on the high functional group tolerance and reliable yields of palladium-catalyzed cross-couplings. The immediate precursor, 2-Chloro-5-((trimethylsilyl)ethynyl)pyrimidine, is a commercially available or readily synthesized intermediate.^[7] The trimethylsilyl (TMS) group serves as a crucial protecting group for the terminal alkyne, preventing self-coupling and other side reactions.

Synthetic Rationale and Workflow

The chosen two-step pathway involves:

- **Starting Material Selection:** 2,5-dichloropyrimidine is a cost-effective and readily available starting material.
- **Protected Alkyne Coupling:** A Sonogashira reaction with (Trimethylsilyl)acetylene selectively couples the alkyne at the more reactive C5 position. The TMS group ensures the alkyne's terminal proton does not interfere with the reaction.
- **Deprotection:** A mild, base-catalyzed removal of the TMS group yields the final product with high purity.

Caption: Proposed synthetic workflow for **2-Chloro-5-ethynylpyrimidine**.

Detailed Experimental Protocol

This protocol describes the deprotection of the silyl-protected intermediate. The intermediate itself can be sourced commercially or synthesized via established Sonogashira coupling methods.

Objective: To synthesize **2-Chloro-5-ethynylpyrimidine** via TMS deprotection.

Materials:

- 2-Chloro-5-((trimethylsilyl)ethynyl)pyrimidine (1.0 equiv)
- Potassium Carbonate (K_2CO_3) (1.5 equiv)

- Methanol (MeOH) (approx. 0.1 M solution)
- Dichloromethane (DCM)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3) solution
- Brine (Saturated aqueous NaCl)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica gel for column chromatography
- Hexanes/Ethyl Acetate solvent system

Procedure:

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stir bar, add 2-Chloro-5-((trimethylsilyl)ethynyl)pyrimidine (1.0 equiv).
- **Solvent Addition:** Dissolve the starting material in methanol to a concentration of approximately 0.1 M.
- **Reagent Addition:** Add potassium carbonate (1.5 equiv) to the solution in one portion. The causality here is that K_2CO_3 is a sufficiently strong base to cleave the Si-C bond but mild enough to avoid degradation of the pyrimidine ring.
- **Reaction Monitoring:** Stir the mixture at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is fully consumed (typically 1-2 hours).
- **Quenching and Workup:**
 - Once complete, concentrate the reaction mixture under reduced pressure to remove the methanol.
 - Re-dissolve the resulting residue in DCM and water.

- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with saturated NaHCO_3 solution and brine. This removes inorganic salts and neutralizes the mixture.
- **Drying and Concentration:** Dry the isolated organic layer over anhydrous MgSO_4 , filter, and concentrate in vacuo to yield the crude product.
- **Purification:** Purify the crude residue by flash column chromatography on silica gel, eluting with a gradient of Ethyl Acetate in Hexanes (e.g., 0% to 30%). This step is crucial to remove any unreacted starting material and silanol byproducts.
- **Final Product:** Combine the pure fractions and concentrate under reduced pressure to afford **2-Chloro-5-ethynylpyrimidine** as a solid. Confirm identity and purity using ^1H NMR, ^{13}C NMR, and LC-MS analysis.

Core Applications in Drug Discovery

The true value of **2-Chloro-5-ethynylpyrimidine** lies in its capacity as a versatile synthetic intermediate. The chlorine and ethynyl moieties are orthogonal reactive handles for subsequent diversification.

- **C2-Position (Chloro Group):** This site is susceptible to nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) or, more commonly, palladium-catalyzed cross-coupling reactions like Suzuki, Stille, or Buchwald-Hartwig aminations. This allows for the introduction of aryl, heteroaryl, or amine fragments, which are critical for modulating target binding and physicochemical properties.
- **C5-Position (Ethynyl Group):** The alkyne is a gateway to a host of powerful transformations. It can undergo Sonogashira couplings with other aryl halides, participate in copper-catalyzed azide-alkyne cycloadditions ("Click Chemistry") to form triazoles, or be reduced to an alkene or alkane linker.

Workflow for Parallel Library Synthesis

This building block is ideally suited for generating a library of drug-like molecules using a divergent synthetic strategy.

Caption: Divergent library synthesis from the core building block.

Protocol: Suzuki Cross-Coupling for C2-Arylation

Objective: To introduce an aryl group at the C2 position of the pyrimidine ring.

Materials:

- **2-Chloro-5-ethynylpyrimidine** (1.0 equiv)
- Arylboronic acid (e.g., Phenylboronic acid) (1.2 equiv)
- Palladium catalyst (e.g., Pd(dppf)Cl₂) (0.05 equiv)
- Base (e.g., K₂CO₃ or Cs₂CO₃) (2.0 equiv)
- Solvent (e.g., 1,4-Dioxane/Water mixture, 4:1)

Procedure:

- **Inert Atmosphere:** To a reaction vial, add **2-Chloro-5-ethynylpyrimidine**, the arylboronic acid, palladium catalyst, and base. The use of a pre-catalyst like Pd(dppf)Cl₂ is chosen for its air stability and reliability in forming the active Pd(0) species.
- **Degassing:** Seal the vial and evacuate and backfill with an inert gas (Nitrogen or Argon) three times. This step is critical as the Pd(0) catalytic species is oxygen-sensitive.
- **Solvent Addition:** Add the degassed dioxane/water solvent mixture via syringe.
- **Heating:** Place the vial in a preheated heating block at 80-100 °C and stir vigorously.
- **Monitoring:** Monitor the reaction by LC-MS. Upon completion, cool the reaction to room temperature.
- **Workup:** Dilute the mixture with Ethyl Acetate and water. Separate the layers, and extract the aqueous layer with Ethyl Acetate.
- **Purification:** Combine the organic layers, wash with brine, dry over Na₂SO₄, and concentrate. Purify the residue via column chromatography to yield the desired 2-aryl-5-ethynylpyrimidine product.

Safety, Handling, and Storage

Proper handling of **2-Chloro-5-ethynylpyrimidine** is essential for laboratory safety.

Hazard Identification

Based on available data for the compound and related structures, the following hazards are identified:

Hazard Code	Description	Source
H302	Harmful if swallowed	[8]
H315	Causes skin irritation	[8]
H319	Causes serious eye irritation	[8]
H335	May cause respiratory irritation	[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[9]
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile).[10]
- Respiratory Protection: Handle in a well-ventilated fume hood. If dust formation is possible, use a respirator.[9]

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place away from moisture.
- Store under an inert atmosphere (e.g., Argon or Nitrogen) for long-term stability.

Conclusion

2-Chloro-5-ethynylpyrimidine represents a high-value, strategically designed building block for drug discovery. Its constituent parts—a biologically relevant pyrimidine core, a tunable

chloro-substituent, and a synthetically versatile ethynyl handle—provide an exceptional platform for the rapid generation of novel chemical entities. The robust and well-understood chemistry associated with its functional groups allows for predictable and efficient diversification, making it an indispensable tool for medicinal chemists aiming to develop next-generation therapeutics.

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